

# Commercially Available Bicalutamide-d5 Reference Standards: An In-depth Technical Guide

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This technical guide provides a comprehensive overview of commercially available **Bicalutamide-d5** reference standards, their characterization, and their application in analytical methodologies. **Bicalutamide-d5**, a deuterated analog of the non-steroidal antiandrogen

Bicalutamide, serves as an ideal internal standard for quantitative bioanalytical assays, particularly those employing mass spectrometry. Its use ensures high accuracy and precision in the determination of Bicalutamide levels in complex biological matrices.

## **Commercial Availability**

**Bicalutamide-d5** is available from several specialized chemical suppliers that provide reference standards for the pharmaceutical industry and research institutions. While a comprehensive list is beyond the scope of this guide, prominent suppliers include:

- Acanthus Research
- Cleanchem
- Pharmaffiliates

It is recommended to contact these or other reputable suppliers directly to obtain the most current product specifications, pricing, and availability.



## **Product Specifications**

A Certificate of Analysis (CoA) accompanies each reference standard, providing crucial information about its quality and purity. The following table summarizes typical specifications for a **Bicalutamide-d5** reference standard.

Parameter	Typical Specification	Method of Analysis
Chemical Name	N-(4-Cyano-3- (trifluoromethyl)phenyl)-3-((4- fluorophenyl)sulfonyl)-2- hydroxy-2-(methyl- d3)propanamide-d2	-
Molecular Formula	C18H9D5F4N2O4S	Mass Spectrometry
Molecular Weight	Approximately 435.4 g/mol	Mass Spectrometry
CAS Number	2140305-19-5[1]	-
Appearance	White to off-white solid	Visual Inspection
Chemical Purity	≥98%	HPLC[2][3][4]
Isotopic Purity	≥98% Deuterium incorporation	Mass Spectrometry, NMR[5]
Identity	Conforms to the structure	<sup>1</sup> H-NMR, Mass Spectrometry
Solubility	Soluble in DMSO, Methanol, Acetonitrile	-

# **Experimental Protocols**

The characterization of a **Bicalutamide-d5** reference standard involves rigorous analytical testing to confirm its identity, purity, and isotopic enrichment. The following are detailed methodologies for key experiments.

# Identity Confirmation by <sup>1</sup>H-NMR and Mass Spectrometry



Objective: To confirm the chemical structure of **Bicalutamide-d5** and determine its molecular weight.

#### <sup>1</sup>H-NMR Spectroscopy Protocol:

- Sample Preparation: Dissolve 5-10 mg of the **Bicalutamide-d5** standard in a suitable deuterated solvent (e.g., DMSO-d6 or CDCl<sub>3</sub>).
- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Data Acquisition: Acquire the <sup>1</sup>H-NMR spectrum. The spectrum is expected to be consistent with the structure of Bicalutamide, with the key difference being the absence or significant reduction of the signal corresponding to the deuterated methyl group.
- Data Analysis: Compare the obtained spectrum with that of a non-deuterated Bicalutamide standard to confirm the position of deuterium labeling.

#### Mass Spectrometry Protocol:

- Sample Preparation: Prepare a dilute solution of the **Bicalutamide-d5** standard in an appropriate solvent (e.g., acetonitrile/water).
- Instrumentation: A high-resolution mass spectrometer (HRMS) such as a Q-TOF or Orbitrap, or a triple quadrupole mass spectrometer.
- Ionization: Use electrospray ionization (ESI) in either positive or negative ion mode.
- Data Acquisition: Acquire the full scan mass spectrum.
- Data Analysis: Determine the monoisotopic mass of the parent ion and compare it to the theoretical mass of **Bicalutamide-d5**.

# **Chemical Purity Determination by High-Performance Liquid Chromatography (HPLC)**

Objective: To determine the chemical purity of the **Bicalutamide-d5** reference standard and to identify and quantify any impurities.[2][3][4]



#### **HPLC** Protocol:

- Instrumentation: A standard HPLC system with a UV detector.
- Column: A reverse-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water or a suitable buffer (e.g., phosphate buffer). A common mobile phase is a mixture of acetonitrile and water (90:10 v/v).[2]
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 270 nm.[2][4]
- Injection Volume: 10-20 μL.
- Sample Preparation: Prepare a stock solution of **Bicalutamide-d5** in the mobile phase or a suitable solvent at a known concentration (e.g., 1 mg/mL). Further dilute to a working concentration (e.g., 100 μg/mL).
- Data Analysis: Calculate the area percentage of the main peak relative to the total peak area to determine the purity.

# Isotopic Enrichment Determination by Mass Spectrometry and NMR

Objective: To determine the percentage of deuterium incorporation in the **Bicalutamide-d5** standard.[5]

#### Mass Spectrometry Protocol:

- Instrumentation: A high-resolution mass spectrometer (HRMS).
- Data Acquisition: Acquire a high-resolution mass spectrum of the molecular ion region.
- Data Analysis: Measure the relative intensities of the isotopic peaks (M, M+1, M+2, etc.) for both the deuterated standard and a non-deuterated Bicalutamide reference. The isotopic



distribution of the deuterated standard will be shifted by the number of deuterium atoms. Calculate the percentage of the d5 species relative to all isotopic variants (d0 to d4).

#### NMR Protocol:

- Instrumentation: A high-field NMR spectrometer equipped for both <sup>1</sup>H and <sup>2</sup>H detection.
- ¹H NMR: Acquire a quantitative ¹H-NMR spectrum. The integral of the residual proton signal at the deuterated position relative to a non-deuterated position will give an indication of the isotopic enrichment.
- <sup>2</sup>H NMR: Acquire a quantitative <sup>2</sup>H-NMR spectrum. The presence of a signal at the chemical shift corresponding to the deuterated position confirms the labeling.

# Application in a Bioanalytical Method: Quantification of Bicalutamide in Human Plasma by LC-MS/MS

Objective: To demonstrate the use of **Bicalutamide-d5** as an internal standard for the accurate quantification of Bicalutamide in a biological matrix.

#### LC-MS/MS Protocol:

- Sample Preparation (Protein Precipitation):
  - $\circ$  To 100 μL of plasma sample, add 10 μL of **Bicalutamide-d5** internal standard working solution (e.g., at 1 μg/mL).
  - Add 300 μL of acetonitrile to precipitate proteins.
  - Vortex for 1 minute and then centrifuge at 10,000 rpm for 10 minutes.
  - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
  - Reconstitute the residue in 100 μL of the mobile phase.
- LC Conditions:



- Column: C18 column (e.g., 50 mm x 2.1 mm, 3.5 μm).
- Mobile Phase: Gradient of 0.1% formic acid in water and 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- MS/MS Conditions:
  - Instrumentation: A triple quadrupole mass spectrometer.
  - Ionization: ESI in positive or negative ion mode.
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Bicalutamide: e.g., m/z 431.1 → 255.1
    - **Bicalutamide-d5** (IS): e.g., m/z 436.1 → 260.1
- Calibration and Quantification:
  - Prepare a calibration curve by spiking known concentrations of Bicalutamide into blank plasma and processing as described above.
  - Plot the peak area ratio of Bicalutamide to Bicalutamide-d5 against the concentration of Bicalutamide.
  - Determine the concentration of Bicalutamide in unknown samples by interpolating their peak area ratios from the calibration curve.

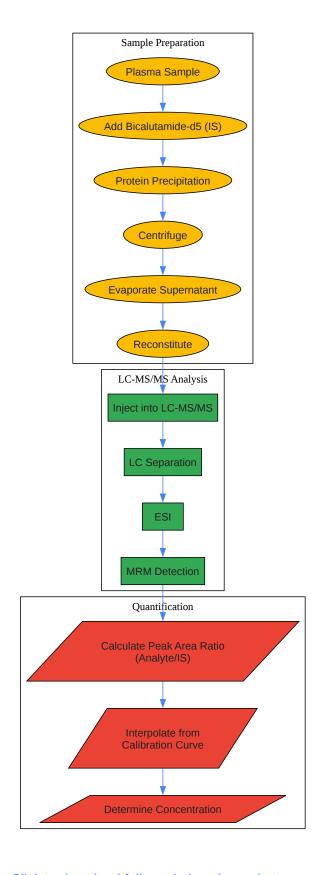
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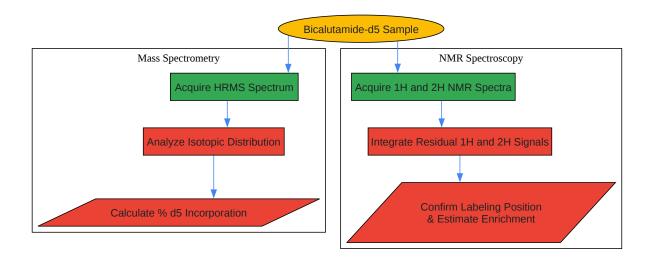
Caption: Workflow for HPLC Purity Analysis of **Bicalutamide-d5**.



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Caption: Bioanalytical Workflow for Bicalutamide Quantification.



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Caption: Isotopic Enrichment Determination Pathway.

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